

A Spectroscopic Journey: Unraveling the Synthesis of Methyl 2-cyano-2-phenylbutanoate

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Compound of Interest

Compound Name: Methyl 2-cyano-2-phenylbutanoate

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A detailed comparative analysis of the spectroscopic characteristics of **Methyl 2-cyano-2-phenylbutanoate** and its precursors, benzyl cyanide and ethyl bromide, provides valuable insights for researchers and professionals in drug development and organic synthesis. This guide presents a side-by-side comparison of their Infrared (IR), Proton Nuclear Magnetic Resonance (^1H NMR), and Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectra, supported by a detailed experimental protocol for the synthesis of the target molecule.

The transformation of benzyl cyanide and ethyl bromide into **Methyl 2-cyano-2-phenylbutanoate** involves the formation of new carbon-carbon and carbon-oxygen bonds, leading to distinct changes in their spectroscopic signatures. These changes serve as crucial checkpoints for monitoring the reaction progress and confirming the structure of the final product.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **Methyl 2-cyano-2-phenylbutanoate** and its precursors.

Table 1: Infrared (IR) Spectroscopy Data

Compound	Functional Group	Absorption Band (cm ⁻¹)
Methyl 2-cyano-2-phenylbutanoate	C≡N (Nitrile)	~2240
C=O (Ester)	~1735	
C-H (Aromatic)	~3100-3000	
C-H (Aliphatic)	~2980-2850	
Benzyl Cyanide	C≡N (Nitrile)	2251
C-H (Aromatic)	~3100-3000	
C-H (Aliphatic, CH ₂)	~2930	
Ethyl Bromide	C-H (Aliphatic)	2975-2845
C-Br	780-580	

Table 2: ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Compound	Protons	Chemical Shift (δ, ppm)	Multiplicity
Methyl 2-cyano-2-phenylbutanoate	Aromatic-H	7.50-7.30	m
-OCH ₃	3.75	s	
-CH ₂ -	2.10	q	
-CH ₃ (ethyl)	1.10	t	
Benzyl Cyanide	Aromatic-H	7.40-7.25	m
-CH ₂ -	3.67	s	
Ethyl Bromide	-CH ₂ -	3.43	
-CH ₃	1.68	t	q

Table 3: ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Compound	Carbon	Chemical Shift (δ , ppm)
Methyl 2-cyano-2-phenylbutanoate	C=O (Ester)	~170
Aromatic-C	~135-128	
C $\equiv$ N (Nitrile)	~120	
Quaternary-C	~55	
-OCH ₃	~53	
-CH ₂ -	~30	
-CH ₃ (ethyl)	~13	
Benzyl Cyanide	Aromatic-C	132.8, 129.0, 127.8, 127.4
C $\equiv$ N (Nitrile)	118.1	
-CH ₂ -	23.6	
Ethyl Bromide	-CH ₂ -	27.9
-CH ₃	19.4	

Experimental Protocols

Synthesis of Methyl 2-cyano-2-phenylbutanoate

The synthesis of **Methyl 2-cyano-2-phenylbutanoate** from benzyl cyanide and ethyl bromide is a two-step process involving an initial alkylation followed by hydrolysis and esterification.

Step 1: Synthesis of 2-Phenylbutyronitrile

This procedure is adapted from a well-established method for the alkylation of phenylacetone nitrile.^[1]

- Materials:
 - Benzyl cyanide (phenylacetone nitrile)

- Ethyl bromide
- 50% aqueous sodium hydroxide solution
- Benzyltriethylammonium chloride (phase-transfer catalyst)
- Benzene (or a suitable alternative solvent)
- Anhydrous magnesium sulfate
- Procedure:
 - In a four-necked, round-bottomed flask equipped with a mechanical stirrer, dropping funnel, thermometer, and reflux condenser, combine 50% aqueous sodium hydroxide, benzyl cyanide, and benzyltriethylammonium chloride.
 - With vigorous stirring, add ethyl bromide dropwise, maintaining the reaction temperature between 28-35°C. Cooling with a water bath may be necessary.
 - After the addition is complete, continue stirring for 2 hours.
 - Increase the temperature to 40°C for an additional 30 minutes.
 - Cool the reaction mixture, and add water and the organic solvent.
 - Separate the organic layer, and extract the aqueous layer with the organic solvent.
 - Combine the organic layers and wash successively with water, dilute hydrochloric acid, and water.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure and purify the resulting 2-phenylbutyronitrile by vacuum distillation.

Step 2: Synthesis of **Methyl 2-cyano-2-phenylbutanoate**

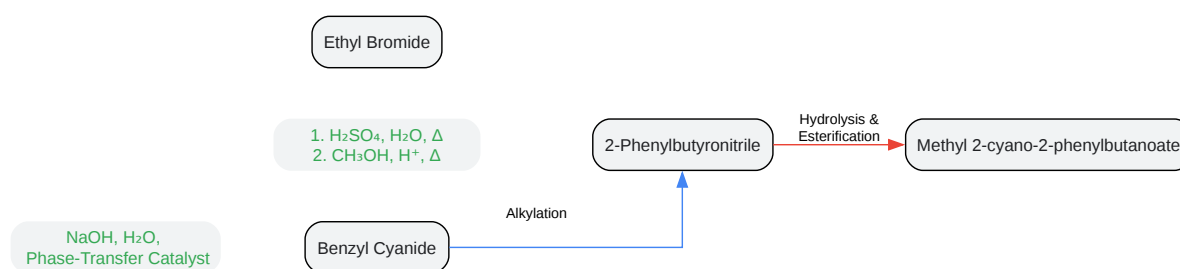
This step involves the hydrolysis of the nitrile to a carboxylic acid, followed by Fischer esterification.

- Materials:
 - 2-Phenylbutyronitrile
 - Concentrated sulfuric acid
 - Methanol
 - Sodium bicarbonate solution
 - Anhydrous sodium sulfate
 - Dichloromethane (or other suitable solvent)
- Procedure:
 - Hydrolysis: Slowly add 2-phenylbutyronitrile to a stirred solution of concentrated sulfuric acid in water, maintaining a controlled temperature. Heat the mixture under reflux until the reaction is complete (monitored by TLC).
 - Cool the reaction mixture and pour it onto ice.
 - Extract the resulting 2-cyano-2-phenylbutanoic acid with a suitable organic solvent.
 - Wash the organic extract with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Esterification: Dissolve the crude 2-cyano-2-phenylbutanoic acid in an excess of methanol.
 - Add a catalytic amount of concentrated sulfuric acid.
 - Heat the solution at reflux until the esterification is complete (monitored by TLC).
 - Cool the reaction mixture and neutralize the excess acid with a saturated sodium bicarbonate solution.
 - Extract the product with an organic solvent.
 - Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.

- Remove the solvent under reduced pressure and purify the crude **Methyl 2-cyano-2-phenylbutanoate** by vacuum distillation or column chromatography.

Visualizing the Synthesis

The synthetic pathway from the precursors to the final product is illustrated below.



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References

- 1. Methyl 2-cyano-2-phenylbutanoate | 24131-07-5 | Benchchem [benchchem.com]
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